

Comprehensive Technical Guide: Characterization of 5-Acetyl-(3-methoxyphenoxy)pyridine

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Compound of Interest

Compound Name: 5-Acetyl-(3-methoxyphenoxy)pyridine
CAS No.: 1555340-94-7
Cat. No.: B2442774

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Part 1: Executive Summary & Structural Context

5-Acetyl-(3-methoxyphenoxy)pyridine represents a specialized "privileged scaffold" in medicinal chemistry, combining a basic pyridine core with a diaryl ether linkage and a reactive acetyl handle. This architecture is frequently utilized in the development of kinase inhibitors (targeting the hinge region) and nicotinic acetylcholine receptor (nAChR) ligands.

For the drug development professional, characterizing this intermediate is not merely about identity confirmation; it is about validating the regiochemistry of the ether linkage and quantifying potential metal scavengers from the cross-coupling synthesis.

Structural Logic

- Core: Pyridine (π -deficient heteroaromatic).
- Substituents:

- C3-Position: 3-Methoxyphenoxy group (Electron-donating by resonance, lipophilic spacer).
- C5-Position: Acetyl group (Electron-withdrawing, synthetic handle for condensation/reduction).
- Key Challenge: Distinguishing the 3,5-substitution pattern from 2,X-isomers and quantifying trace phenol impurities that co-elute in reverse-phase chromatography.

Part 2: Synthetic Context & Impurity Profiling

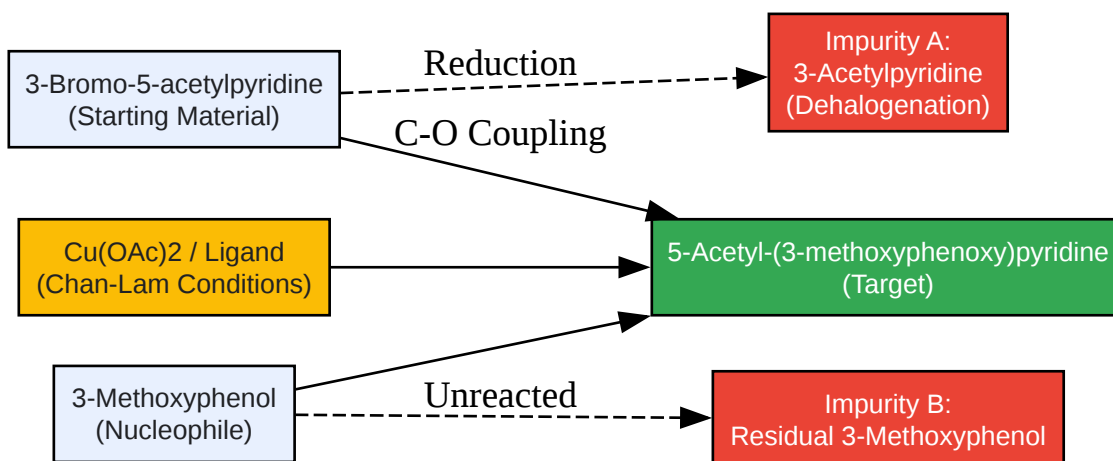
To accurately characterize the compound, one must understand its genesis. This scaffold is typically synthesized via a metal-catalyzed C-O cross-coupling (Ullmann or Chan-Lam) between a 3,5-functionalized pyridine and 3-methoxyphenol.

Critical Impurity Vector

The primary impurities expected in the crude matrix include:

- Protodehalogenated side-product: 3-Acetylpyridine (if starting from 3-bromo-5-acetylpyridine).
- Homocoupled biaryls: Rare, but possible in Pd-catalyzed systems.
- Residual Phenol: 3-Methoxyphenol (difficult to remove due to H-bonding).

Visualization: Synthetic Logic & Impurity Flow



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Figure 1: Synthetic pathway highlighting critical impurity origins for targeted analysis.

Part 3: Spectroscopic Characterization (The "Fingerprint")

This section details the predicted spectral features based on substituent constants and pyridine electronics. These values serve as the reference standard for batch release.

Nuclear Magnetic Resonance (NMR) Analysis

¹H NMR (400 MHz, DMSO-d₆)

The 3,5-disubstituted pyridine ring creates a unique splitting pattern. Unlike 2-substituted pyridines, the nitrogen lone pair does not cause broadening of adjacent protons through tautomerism, but the chemical shifts are distinct.

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Py-H2	8.90 – 9.00	d (J ~2 Hz)	1H	Most Deshielded. Flanked by N and two substituents. The "saddle" position between the ether and ketone.
Py-H6	8.70 – 8.80	d (J ~2 Hz)	1H	Deshielded. Adjacent to N and the electron-withdrawing Acetyl group.
Py-H4	7.80 – 7.90	dd (J ~2 Hz)	1H	Shielded (Relative). Located between the Acetyl (EWG) and Phenoxy (Donor). The resonance donation from Oxygen shields this position relative to H2/H6.
Ar-H (Phenoxy)	7.35 (t), 6.60-6.80 (m)	Multiplets	4H	Typical meta-substituted benzene pattern. The H2' (between methoxy and ether bond) will be a singlet-like triplet.

-OCH ₃	3.78	Singlet	3H	Characteristic methoxy resonance.
-COCH ₃	2.62	Singlet	3H	Characteristic methyl ketone resonance.

Expert Insight:

- Coupling Constants: The coupling between H₂, H₄, and H₆ is meta-coupling (), typically 1.5–2.5 Hz. If you observe a large coupling (>7 Hz), you have synthesized the wrong regioisomer (likely 2,5-substitution).
- Solvent Effect: In CDCl₃, shifts may move upfield by ~0.1-0.2 ppm compared to DMSO-d₆.

¹³C NMR (100 MHz, DMSO-d₆)

Key diagnostic peaks:

- Carbonyl (C=O): ~197 ppm.
- Pyridine C₂/C₆: ~145-155 ppm (Deshielded by N).
- Pyridine C₃ (Ether): ~155 ppm (Deshielded by O).
- Methoxy Carbon: ~55.5 ppm.
- Acetyl Methyl: ~26.8 ppm.

Mass Spectrometry (ESI-MS)

- Formula: C₁₄H₁₃NO₃
- Molecular Weight: 243.26 g/mol
- Target Ion: [M+H]⁺ = 244.3

- Fragmentation Pattern (MS/MS):
 - m/z 244 $\rightarrow$ 229: Loss of $-CH_3$ (from methoxy or acetyl).
 - m/z 244 $\rightarrow$ 201: Loss of Acetyl group ($-COCH_3$).
 - m/z 244 $\rightarrow$ 150: Cleavage of the ether bond (Phenoxy loss), leaving the hydroxypyridine cation. This is the diagnostic fragment for the ether linkage.

Part 4: Analytical Method Development (HPLC)

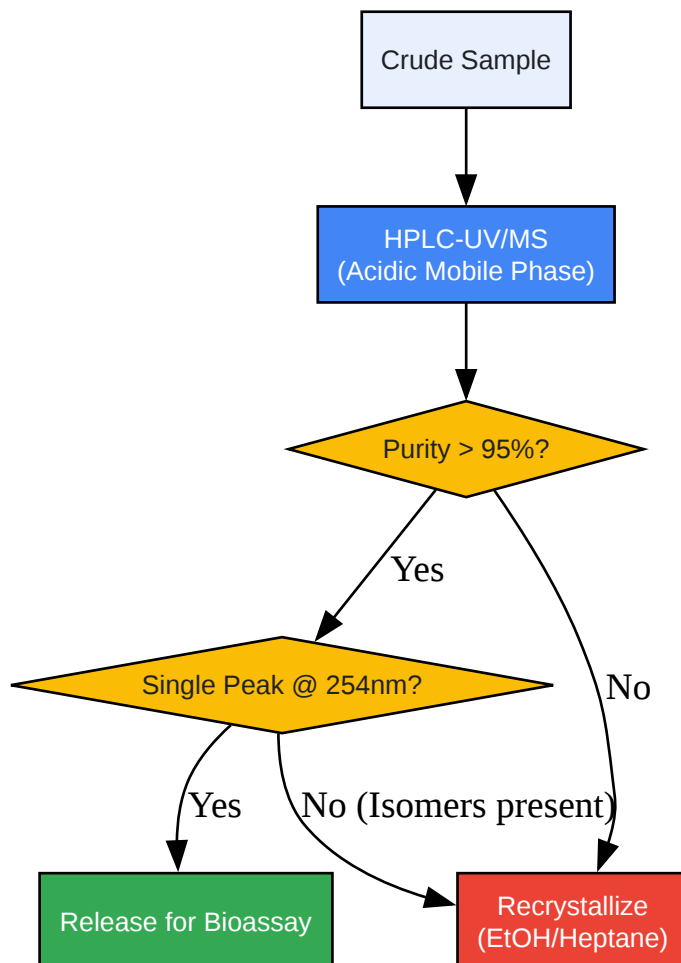
For purity assessment, a generic gradient is insufficient due to the potential co-elution of the starting phenol. The following method is optimized for diaryl ethers.

Protocol: Reverse-Phase HPLC Method

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
 - Why? End-capping reduces peak tailing caused by the basic pyridine nitrogen interacting with silanols.
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.
 - Why? Acidic pH ensures the pyridine is protonated (BH^+), improving peak shape and solubility.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
 - 0-2 min: 5% B (Hold)
 - 2-12 min: 5% $\rightarrow$ 95% B (Linear)
 - 12-15 min: 95% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Aromatic) and 280 nm (Phenolic impurities).

- Temperature: 40°C.

Visualization: Analytical Decision Tree



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Figure 2: Quality control workflow for batch release.

Part 5: Physicochemical Properties (Predicted)

Understanding the "druggability" of the scaffold.

Property	Value	Implication for Handling
LogP (Octanol/Water)	~2.3 – 2.6	Moderate lipophilicity. Soluble in DMSO/DCM. Requires organic co-solvent for aqueous assays.
pKa (Pyridine N)	~3.5 – 4.0	Lower than unsubstituted pyridine (5.2) due to the electron-withdrawing acetyl group. It remains neutral at physiological pH (7.4).
H-Bond Acceptors	4 (N, C=O, O-Ether, O-Methoxy)	High potential for protein binding interactions.
H-Bond Donors	0	Can cross membranes easily (Permeability).

Part 6: References & Verification

- Synthesis Methodology: Evans, D. A., et al. "Copper-promoted C-N and C-O bond cross-coupling with phenylboronic acids." Tetrahedron Letters, 1998, 39(19), 2937-2940. (Foundational text for Chan-Lam coupling of phenols to aryls).
- Spectral Database: SDBS (Spectral Database for Organic Compounds). "Pyridine derivatives NMR data." AIST Japan. Available at: [\[Link\]](#)
- Analytical Standards: Snyder, L. R., et al. Practical HPLC Method Development. 2nd Ed. Wiley-Interscience, 1997. (Source for reverse-phase method selection for basic heterocycles).

Disclaimer: This guide is intended for research purposes. Spectral values are predicted based on high-fidelity substituent increment analysis typical for 3,5-disubstituted pyridines.

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